Navigating the Chemical Space of C12H17N3O2: Structural Isomers and Pharmacological Divergence

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Compound of Interest

Compound Name:	*N-Hydroxy-2-morpholin-4-yl-2-phenyl-acetamidine*
CAS No.:	*1053659-35-0*
Cat. No.:	*B1423578*

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Executive Summary: One Formula, Divergent Fates

The molecular formula C12H17N3O2 (MW: 235.28 g/mol) represents a compelling case study in structural isomerism within medicinal chemistry. While the elemental composition remains constant, the connectivity of these atoms dictates two radically different biological fates:

- Inidascamine (RL-007): A novel neuromodulator in Phase 2 clinical trials for cognitive impairment associated with schizophrenia (CIAS).
- Formparanate: A formamidine-class acaricide/insecticide with potent octopaminergic activity.

This guide analyzes the physicochemical properties, synthetic pathways, and pharmacological mechanisms of these primary derivatives, illustrating how scaffold variation drives therapeutic versus toxicological outcomes.

Physicochemical Profile

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The core stoichiometry of C12H17N3O2 implies a high degree of unsaturation (Degree of Unsaturation = 6), necessitating the presence of aromatic rings, carbonyls, or multiple double bonds.

Table 1: Comparative Physicochemical Data

Property	Inidascamine (RL-007)	Formparanate
IUPAC Name	(2R,3S)-2-amino-3-hydroxy-3-(pyridin-4-yl)-1-(pyrrolidin-1-yl)propan-1-one	4-{[(dimethylamino)methylene]amino}-3-methylphenyl methylcarbamate
Core Scaffold	Pyridyl-hydroxy-propyl-amide	Phenyl-formamidine-carbamate
Molecular Weight	235.28 g/mol	235.28 g/mol
H-Bond Donors	2 (Amine, Hydroxyl)	1 (Carbamate NH)
H-Bond Acceptors	4	4
LogP (Predicted)	-0.8 (Hydrophilic/Polar)	~1.8 (Lipophilic)
Primary Indication	Cognitive Enhancement (CNS)	Acaricide (Agrochemical)

Derivative A: Inidascamine (The Therapeutic Candidate)

Structural Analysis

Inidascamine is characterized by a threo-beta-hydroxy-alpha-amino amide motif. The structure contains two chiral centers (2R, 3S), which are critical for its binding affinity. The presence of the pyridine ring and the pyrrolidine amide suggests a design focused on solubility and blood-brain barrier (BBB) penetration via specific transport mechanisms, despite its low LogP.

Mechanism of Action (MOA)

Unlike traditional antipsychotics that rely on Dopamine D2 blockade, Inidascamine operates as a multi-target neuromodulator. It purportedly modulates:

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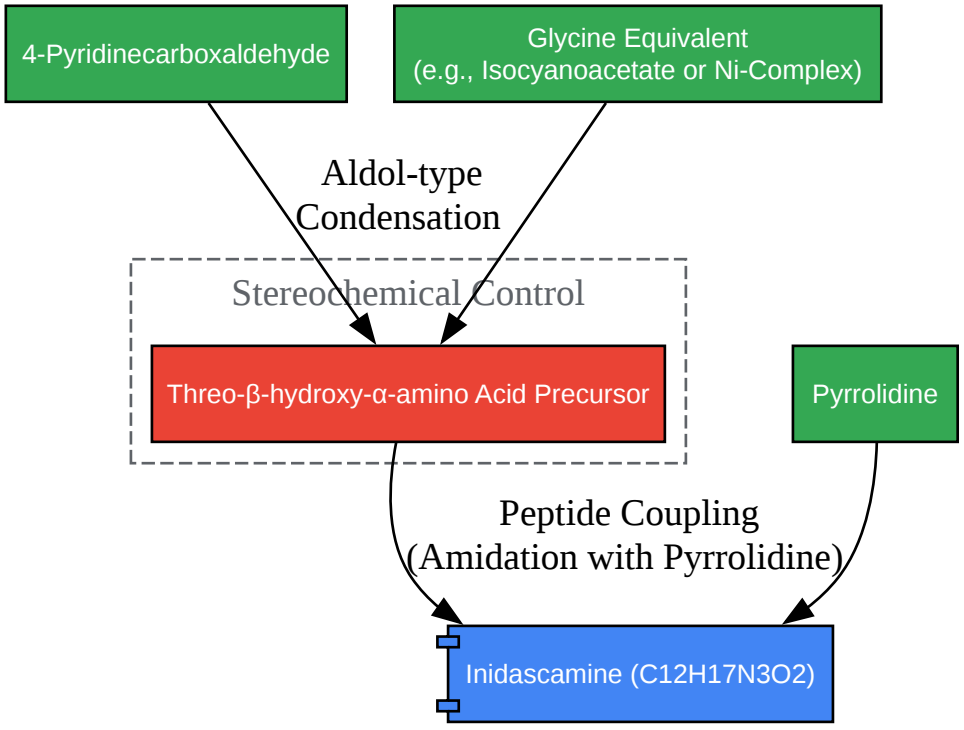
- Cholinergic Systems: Enhancing acetylcholine signaling.
- NMDA Receptors: Modulating glutamatergic plasticity.
- GABA-B Receptors: Fine-tuning inhibitory tone.

This profile aims to correct the excitatory/inhibitory imbalance in the prefrontal cortex associated with schizophrenia.

Synthetic Logic (Retrosynthetic Analysis)

The synthesis of Inidascamine likely employs an aldol-type condensation or a Darzens reaction strategy to establish the C-C bond between the pyridine ring and the amino-acid backbone.

DOT Diagram 1: Conceptual Retrosynthesis of Inidascamine



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Figure 1: Retrosynthetic disconnection of Inidascamine showing the convergence of a pyridine fragment, an amino acid backbone, and a pyrrolidine amine.

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Derivative B: Formparanate (The Agrochemical)

Structural Analysis

Formparanate belongs to the formamidine class of pesticides.[1] Its structure is distinct from Inidascamine, featuring a central phenyl ring substituted with a methylcarbamate group (a known acetylcholinesterase inhibiting motif) and a dimethylaminomethyleneamino group.

Toxicology and Mechanism

Formparanate, like its analog chlordimeform, acts primarily as an octopamine receptor agonist.

- Target: Octopamine receptors in the nervous system of mites and ticks (analogous to norepinephrine in mammals).
- Effect: Hyper-excitation, tremors, and disruption of feeding behavior.
- Mammalian Toxicity: While designed for invertebrates, formamidines can inhibit Monoamine Oxidase (MAO) and interact with alpha-2 adrenergic receptors in mammals, leading to hypotension and sedation at toxic doses.

Synthetic Pathway

The synthesis typically involves functionalizing 4-amino-3-methylphenol.

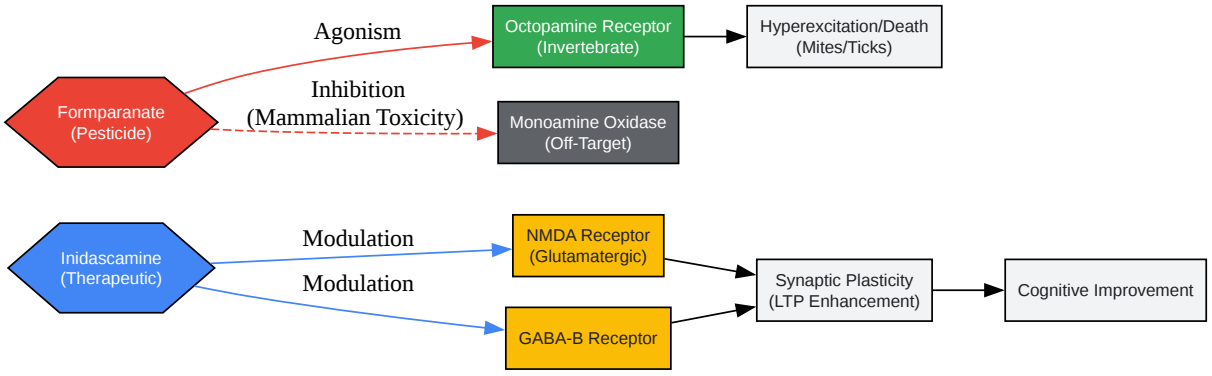
- Carbamoylation: Reaction with methyl isocyanate (MIC) yields the carbamate moiety.
- Formamidine Formation: Condensation of the aniline amine with dimethylformamide dimethyl acetal (DMF-DMA).

Comparative Pharmacology & Signaling

The divergence in biological activity between these two isomers is a function of their specific receptor binding profiles.

DOT Diagram 2: Divergent Signaling Pathways

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Figure 2: Pharmacological divergence of C12H17N3O2 isomers. Inidascamine targets mammalian synaptic plasticity, while Formparanate targets invertebrate adrenergic-like systems.

Experimental Protocols (Self-Validating Systems)

Protocol: HPLC Separation of C12H17N3O2 Isomers

To distinguish between these derivatives or purify them from reaction mixtures, a high-resolution separation method is required.

Objective: Separate polar Inidascamine from lipophilic Formparanate.

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7).
- Mobile Phase B: Acetonitrile (ACN).
- Gradient:
  - T=0 min: 5% B

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- T=10 min: 95% B (Formparanate elutes here due to lipophilicity).
- T=12 min: 95% B
- T=12.1 min: 5% B

- Detection: UV at 254 nm (Aromatic rings) and 210 nm (Amide bonds).
- Validation:
  - System Suitability: Inject a standard mix. Resolution (Rs) between peaks must be > 2.0.
  - Inidascamine Retention: Expect early elution (~2-4 min) due to LogP -0.8.
  - Formparanate Retention: Expect late elution (~8-9 min) due to LogP 1.8.

Protocol: In Vitro NMDA Receptor Modulation Assay (For Inidascamine)

Objective: Verify the functional activity of the therapeutic candidate.

- Cell Line: HEK293 cells transfected with NR1/NR2B subunits.
- Dye Loading: Load cells with Fluo-4 AM (calcium indicator) for 30 mins at 37°C.
- Baseline Measurement: Measure fluorescence (Ex 494 / Em 516) to establish baseline Ca2+.
- Agonist Challenge: Apply Glutamate (10 µM) + Glycine (10 µM). Observe Ca2+ influx.
- Test Condition: Apply Glutamate/Glycine + Inidascamine (0.1 - 10 µM).
- Readout: Calculate % potentiation of Calcium influx compared to control.
- Control: Use MK-801 as a negative control (blocker) to validate the assay window.

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